

A Comprehensive Guide to the Nomenclature of Isopropylamine Hydrochloride

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Compound of Interest

Compound Name: *Isopropylamine hydrochloride*

Cat. No.: B099802

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For researchers, scientists, and professionals in drug development, precise communication is paramount. The consistent and accurate naming of chemical compounds is a cornerstone of this clarity. This technical guide provides a detailed overview of the synonyms, nomenclature, and key identifiers for **Isopropylamine hydrochloride**, a compound frequently utilized in organic synthesis and pharmaceutical development.

Core Identification:

- Chemical Name: **Isopropylamine hydrochloride**
- CAS Number: 15572-56-2[1][2][3][4][5][6][7][8][9]
- Molecular Formula: C₃H₁₀ClN[1][3][4][6][7]
- Molecular Weight: 95.57 g/mol [1][4][5][8]

Table of Synonyms and Identifiers

To facilitate easy reference and comparison, the various names and identifiers for **Isopropylamine hydrochloride** found in chemical literature are summarized below. This data has been compiled from numerous chemical databases and supplier information.

Category	Synonym/Identifier	Source/Reference
IUPAC Name	propan-2-amine;hydrochloride[4]	PubChem
2-propanamine hydrochloride	Sigma-Aldrich	ChemicalBook, Apollo Scientific, Santa Cruz Biotechnology, Guidechem
propan-2-ylazanium chloride[10]	PubChem	
Common Synonyms	2-Aminopropane hydrochloride[1][5][6]	
Isopropylammonium chloride[1][2][3][6][7][8][9]	ChemicalBook, CymitQuimica, CAS Database, NIST WebBook, TCI	ChemicalBook, Apollo Scientific, CymitQuimica, Guidechem
Propan-2-amine hydrochloride[1][2][6]	ChemicalBook, Apollo Scientific, CymitQuimica, Guidechem	
Monoisopropylamine hydrochloride[2][3][6]	CymitQuimica, CAS Database, Guidechem	
iso-Propylamine hydrochloride[2][6]	CymitQuimica, Guidechem	
Isopropylamine HCl[1]	ChemicalBook	
Propan-2-ylamine HCl[1]	ChemicalBook	
Other Identifiers	EINECS Number: 239-629-2[3][6]	CAS Database, Guidechem
MDL Number: MFCD00050705[1]	ChemicalBook, Apollo Scientific	PubChem, Guidechem
PubChem CID: 6432137[4][6]	PubChem, Guidechem	

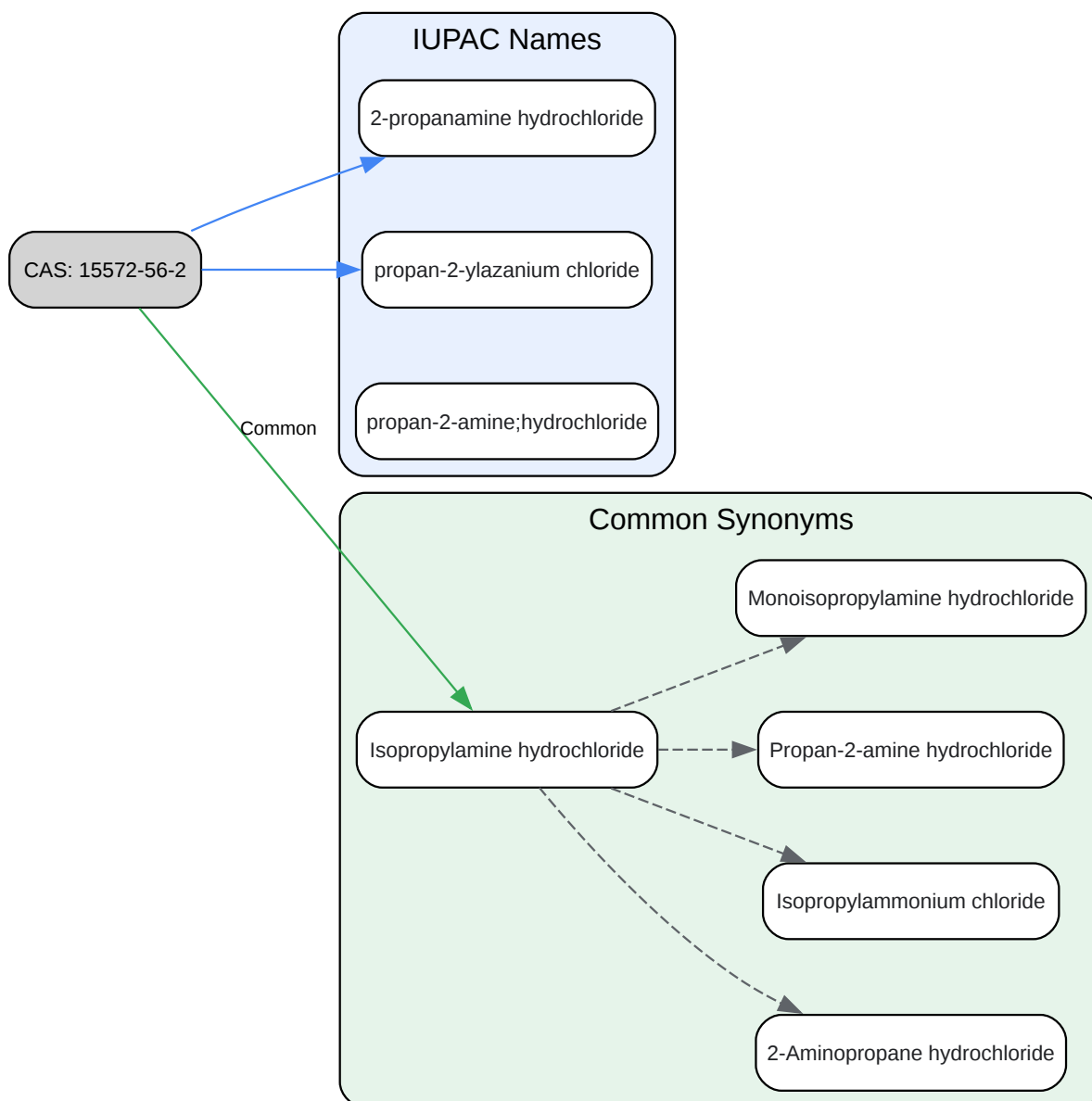
InChI:	CymitQuimica, Sigma-Aldrich,
InChI=1S/C3H9N.ClH/c1-	CAS Database, PubChem,
3(2)4;/h3H,4H2,1-2H3;1H[2][3]	Guidechem, NIST WebBook
[4][6][7]	

InChIKey:	CymitQuimica, Sigma-Aldrich,
ISYORFGKSZLPNW-	PubChem, Guidechem, NIST
UHFFFAOYSA-N[2][4][6][7]	WebBook

Canonical SMILES:	
CC(C)N.Cl[6]	Guidechem

Relationship Between Synonyms

The following diagram illustrates the hierarchical and synonymous relationships between the various names for **Isopropylamine hydrochloride**. The primary CAS number serves as the central identifier, linking all alternative nomenclature.



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Nomenclature relationships for **Isopropylamine hydrochloride**.

Experimental Protocols

A comprehensive search of the general chemical literature did not yield detailed, standalone experimental protocols for the synthesis, purification, or analysis of **Isopropylamine hydrochloride**. Such procedures are typically embedded within broader synthetic routes in patents and scholarly articles and may require access to specialized chemical databases for detailed extraction. Researchers are advised to consult primary research articles and patents that cite the use of this compound for specific experimental details relevant to their application.

General Synthetic Approach:

Isopropylamine hydrochloride is typically prepared through the reaction of isopropylamine with hydrochloric acid. Isopropylamine itself can be synthesized by the reaction of isopropyl alcohol with ammonia over a catalyst.^[11]

- $(\text{CH}_3)_2\text{CHOH} + \text{NH}_3 \rightarrow (\text{CH}_3)_2\text{CHNH}_2 + \text{H}_2\text{O}$ (Synthesis of Isopropylamine)
- $(\text{CH}_3)_2\text{CHNH}_2 + \text{HCl} \rightarrow (\text{CH}_3)_2\text{CHNH}_3^+\text{Cl}^-$ (Formation of **Isopropylamine hydrochloride**)

This represents a standard acid-base neutralization reaction to form the amine salt. The resulting hydrochloride salt often exhibits improved stability and handling characteristics compared to the free amine.

This guide provides a foundational understanding of the nomenclature associated with **Isopropylamine hydrochloride**. For specific applications, researchers should always refer to the primary literature and relevant safety data sheets.

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